CEP-28122: An In-Depth Profile of Kinase Selectivity

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Compound of Interest

Compound Name:	*CEP-28122*
CAS No.:	*1431697-87-8*
Cat. No.:	*B3061737*

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Introduction

CEP-28122 is a potent and orally bioavailable inhibitor of Anaplastic Lymphoma Kinase (ALK). Constitutive activation of ALK is a known driver in several human cancers, including anaplastic large-cell lymphoma (ALCL), non-small cell lung cancer (NSCLC), and neuroblastoma, making it a critical target for therapeutic intervention. This technical guide provides a comprehensive overview of the kinase selectivity profile of **CEP-28122**, presenting key quantitative data, detailed experimental methodologies, and visual representations of relevant signaling pathways and workflows to support further research and development efforts.

Kinase Selectivity Profile of CEP-28122

The selectivity of a kinase inhibitor is a critical determinant of its therapeutic index and potential off-target effects. The kinase selectivity of **CEP-28122** has been rigorously evaluated against a broad panel of kinases.

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Quantitative Analysis of Kinase Inhibition

CEP-28122 demonstrates high potency and selectivity for ALK. The half-maximal inhibitory concentration (IC50) for recombinant ALK was determined to be 1.9 ± 0.5 nM in an enzyme-based time-resolved fluorescence (TRF) assay.[1] In addition to its potent activity against ALK, **CEP-28122** also exhibits inhibitory activity against Flt4 with an IC50 value of 46 ± 10 nM.[1]

To further characterize its selectivity, **CEP-28122** was profiled against a panel of 259 protein kinases at a concentration of 1 µM using a radiometric assay. The results of this comprehensive screening underscore the high selectivity of **CEP-28122** for ALK. The detailed findings from this kinome scan are summarized in the following table.

Kinase Target	CEP-28122 Inhibition (%) at 1 µM	IC50 (nM)
ALK	>99	1.9
Flt4 (VEGFR3)	>90	46
Other Kinases	Data derived from kinome scan at 1 µM shows minimal inhibition for the majority of the 259 kinases tested. For a complete list, refer to the supplementary information of Cheng et al., Mol Cancer Ther, 2012.	Not determined for weakly inhibited kinases

Table 1: Kinase Inhibition Profile of **CEP-28122**. Data presented as percent inhibition at a 1 µM concentration from a radiometric kinase panel screen and IC50 values determined by a time-resolved fluorescence assay.[1]

Signaling Pathways

CEP-28122 exerts its therapeutic effect by inhibiting the downstream signaling cascades initiated by constitutively active ALK fusion proteins. The primary signaling pathways modulated by ALK include the JAK/STAT, PI3K/AKT, and RAS/MEK/ERK pathways. Inhibition of ALK by

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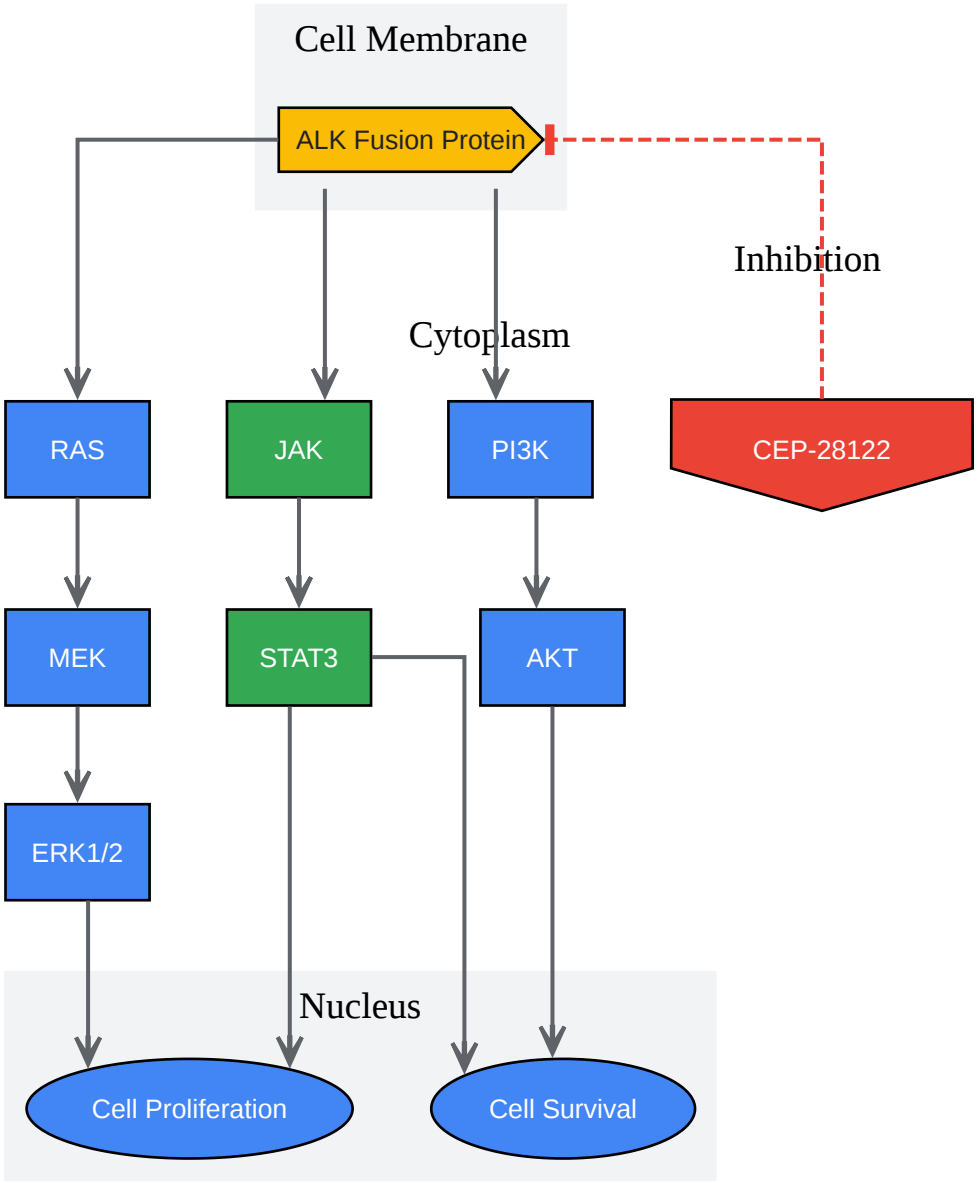
CEP-28122 leads to the suppression of phosphorylation of key downstream effectors, including STAT3, Akt, and ERK1/2.[1]



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Caption: ALK Signaling Pathway Inhibition by **CEP-28122**.

Experimental Protocols

The following sections provide detailed methodologies for the key experiments cited in the characterization of **CEP-28122**'s selectivity profile.

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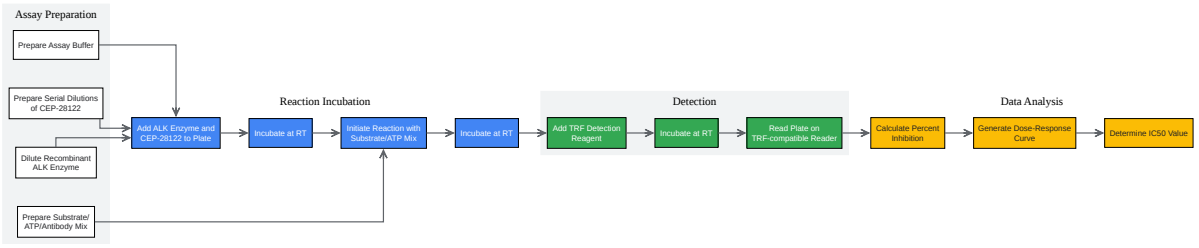
In-Vitro Kinase Assay (Time-Resolved Fluorescence - TRF)

This assay was utilized to determine the IC50 value of **CEP-28122** against recombinant ALK.



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Caption: Workflow for TRF-based Kinase Inhibition Assay.

Methodology:

- Assay Principle: The assay measures the phosphorylation of a biotinylated peptide substrate by the ALK enzyme. The phosphorylated product is detected by a europium-labeled anti-phospho-tyrosine antibody. When a streptavidin-allophycocyanin (SA-APC) conjugate is added, it binds to the biotinylated peptide, bringing the europium donor and APC acceptor into close proximity, resulting in a time-resolved fluorescence resonance energy transfer (TR-FRET) signal.

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- Reagents: Recombinant ALK enzyme, biotinylated peptide substrate, ATP, europium-labeled anti-phospho-tyrosine antibody, SA-APC, assay buffer (e.g., Tris-HCl, MgCl2, DTT, BSA).
- Procedure:
  - A dilution series of **CEP-28122** is prepared in DMSO and added to the wells of a microplate.
  - Recombinant ALK enzyme is added to each well and incubated with the compound.
  - The kinase reaction is initiated by the addition of a mixture of the biotinylated peptide substrate and ATP.
  - The reaction is allowed to proceed at room temperature for a defined period (e.g., 60 minutes).
  - The reaction is stopped, and the detection reagents (europium-labeled antibody and SA-APC) are added.
  - After another incubation period, the TR-FRET signal is measured on a compatible plate reader.
- Data Analysis: The TR-FRET signal is proportional to the amount of phosphorylated substrate. The percent inhibition is calculated relative to a no-inhibitor control. The IC50 value is determined by fitting the dose-response data to a sigmoidal curve.

Kinome Profiling (Radiometric Assay)

A radiometric assay format was used to assess the selectivity of **CEP-28122** against a large panel of kinases.

Methodology:

- Assay Principle: This assay measures the incorporation of radiolabeled phosphate from [γ-33P]ATP into a specific peptide or protein substrate by the kinase.
- Procedure:

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- **CEP-28122** is tested at a fixed concentration (e.g., 1 µM).
- Each kinase from the panel is incubated with its specific substrate, [γ-33P]ATP, and the test compound.
- The reaction is allowed to proceed for a set time.
- The reaction is stopped, and the phosphorylated substrate is separated from the residual [γ-33P]ATP, typically by filtration and capture on a membrane.
- The amount of radioactivity incorporated into the substrate is quantified using a scintillation counter.

- Data Analysis: The percent inhibition for each kinase is calculated by comparing the radioactivity in the presence of **CEP-28122** to that of a vehicle control.

Immunoblot Analysis of Downstream Signaling

Western blotting is employed to investigate the effect of **CEP-28122** on the phosphorylation status of ALK downstream effectors in cellular models.

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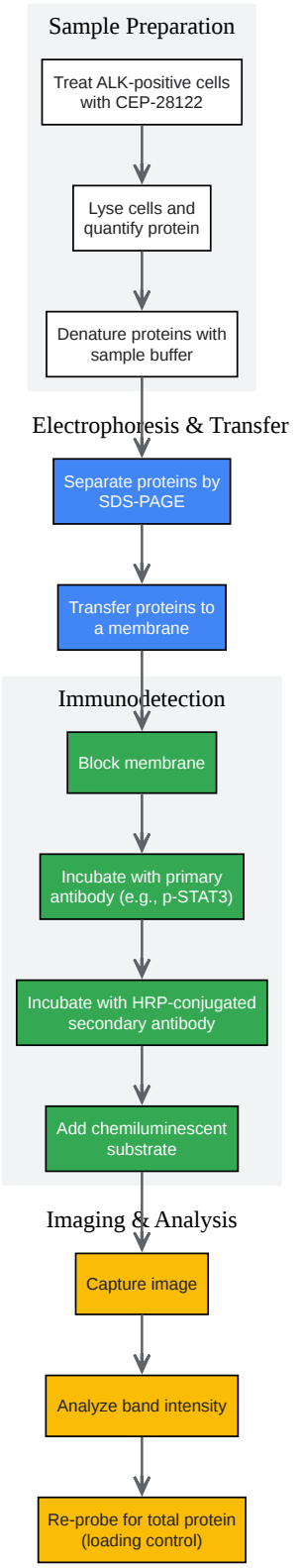

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Caption: Workflow for Western Blot Analysis.

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Methodology:

- Cell Culture and Treatment: ALK-positive cancer cell lines (e.g., SUP-M2) are cultured and treated with varying concentrations of **CEP-28122** for a specified duration.
- Protein Extraction: Cells are lysed, and the total protein concentration is determined.
- SDS-PAGE and Western Blotting: Equal amounts of protein are separated by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE) and transferred to a nitrocellulose or PVDF membrane.
- Immunodetection: The membrane is blocked and then incubated with primary antibodies specific for the phosphorylated forms of ALK, STAT3, Akt, and ERK1/2. Subsequently, the membrane is incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody.
- Signal Detection: The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system.
- Analysis: The membranes are stripped and re-probed with antibodies against the total forms of the respective proteins to ensure equal loading. The intensity of the bands is quantified to determine the effect of **CEP-28122** on the phosphorylation levels of the target proteins.

Conclusion

CEP-28122 is a highly potent and selective inhibitor of ALK. Its kinase selectivity profile, characterized by a narrow spectrum of activity, suggests a favorable safety profile with a reduced likelihood of off-target effects. The detailed experimental protocols and pathway diagrams provided in this guide offer a valuable resource for researchers and drug development professionals working on ALK-targeted therapies. This information can aid in the design of future studies, the interpretation of experimental results, and the continued development of novel cancer therapeutics.

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References

- 1. assayquant.com [assayquant.com]
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